Curcusone D: A Technical Guide to its Structure, Properties, and Anticancer Activity

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Curcusone D*
CAS No.:	*103667-53-4*
Cat. No.:	*B1197460*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

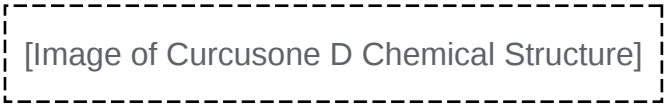
Abstract

Curcusone D, a diterpenoid natural product isolated from the plant Jatropha curcas, has emerged as a promising small molecule inhibitor with potent anticancer properties.[1] Its unique [6-7-5] tricyclic carbon skeleton has attracted significant interest from the synthetic and medicinal chemistry communities. This technical guide provides an in-depth overview of the structure, chemical properties, and biological activity of **Curcusone D**, with a focus on its mechanism of action as the first-in-class inhibitor of the BRCA1-associated ATM activator 1 (BRAT1) oncoprotein. Detailed experimental protocols for its total synthesis and key biological assays are provided to facilitate further research and drug development efforts.

Structure and Chemical Properties

Curcusone D is a complex diterpene characterized by a distinctive [6-7-5] tricyclic ring system.[1] Its chemical structure and properties are summarized below.

Chemical Structure:



Click to download full resolution via product page

Caption: 2D Chemical Structure of **Curcusone D**.

Table 1: Chemical and Physical Properties of **Curcusone D**

Property	Value	Reference
Molecular Formula	$C_{20}H_{24}O_3$	--INVALID-LINK--
Molecular Weight	328.4 g/mol	--INVALID-LINK--
IUPAC Name	(2R,6aS)-2-hydroxy-2,5-dimethyl-10-methylidene-7-prop-1-en-2-yl-3,6a,7,8,9,10a-hexahydrobenzo[h]azulene-1,4-dione	--INVALID-LINK--
CAS Number	103667-53-4	--INVALID-LINK--
Appearance	White solid	Cui et al., 2021
Optical Rotation ([α]D)	-135.2 (c 0.25, $CHCl_3$)	Cui et al., 2021 (Supplementary Information)

Table 2: ^{1}H and ^{13}C NMR Spectroscopic Data for **Curcusone D** in $CDCl_3$

© 2026 BenchChem. All rights reserved.

Position	^{13}C (δ, ppm)	^{1}H (δ, ppm, multiplicity, J in Hz)
1	199.8	
2	84.8	
3	51.5	2.94 (d, J = 17.4), 2.50 (d, J = 17.4)
4	205.1	
5	138.8	
6	146.4	7.02 (s)
6a	47.7	3.51 (dd, J = 11.4, 6.0)
7	148.8	
8	32.5	2.58 (m), 2.41 (m)
9	36.1	2.30 (m), 2.15 (m)
10	142.1	
10a	45.9	3.12 (m)
11	121.2	5.06 (s), 4.90 (s)
12	20.9	1.91 (s)
13	141.2	
14	114.3	4.88 (s), 4.86 (s)
15	21.8	1.78 (s)
16	23.9	1.22 (s)
17	22.4	1.83 (s)
18	29.7	
19	68.9	
20	18.2	

© 2026 BenchChem. All rights reserved.

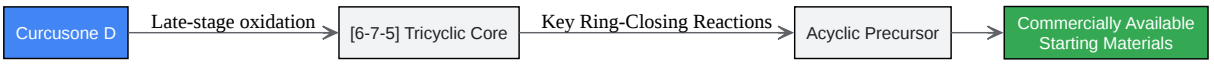
Data obtained from the supplementary information of Cui et al., J. Am. Chem. Soc. 2021, 143, 4379–4386.

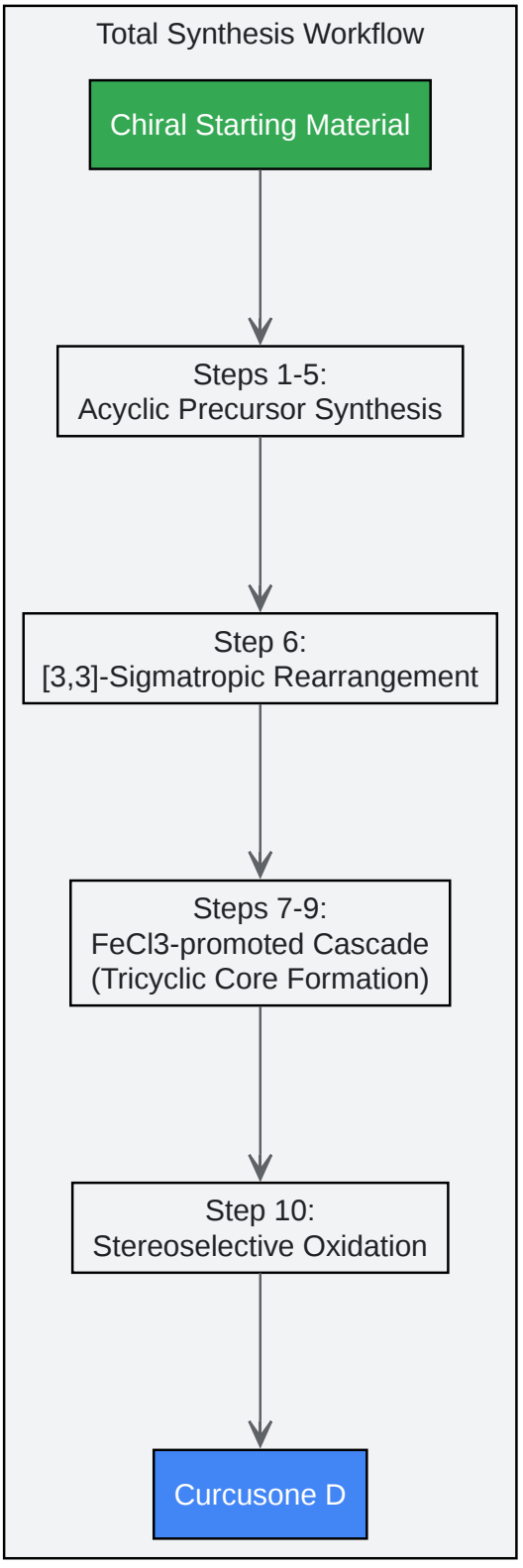
Total Synthesis

Due to its low natural abundance (approximately 0.002% yield from dried roots of J. curcas), an efficient total synthesis is crucial for the further development of **Curcusone D**.[1] A convergent 10-step total synthesis has been reported by Cui et al. in 2021.

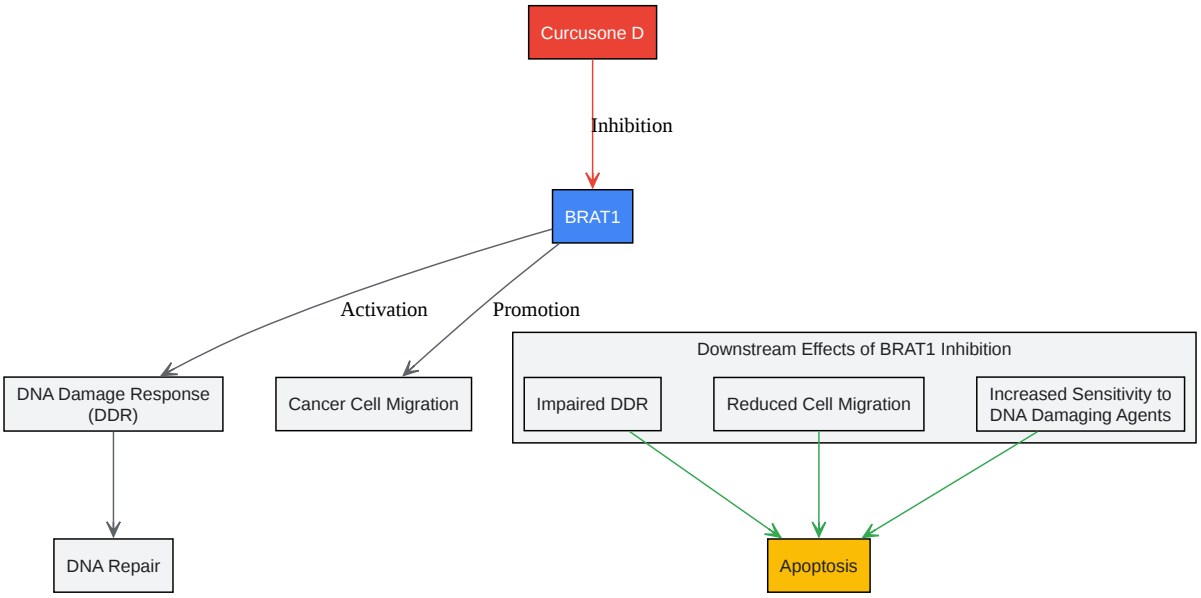
Retrosynthetic Analysis

© 2026 BenchChem. All rights reserved.

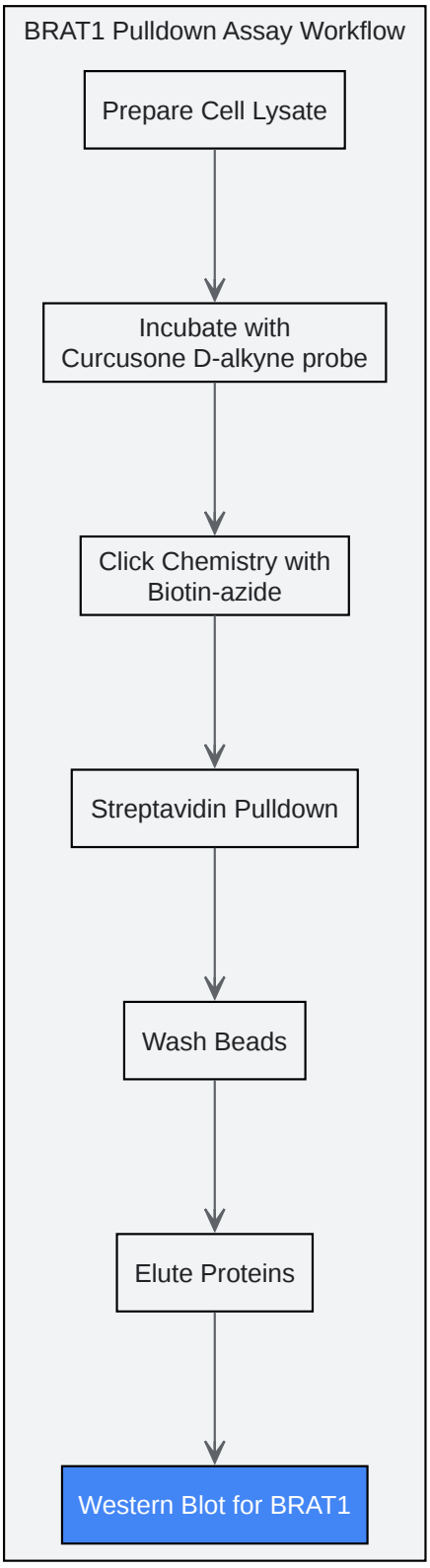




© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Total Synthesis and Target Identification of the Curcusone Diterpenes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Curcusone D: A Technical Guide to its Structure, Properties, and Anticancer Activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197460/docs#curcusone-d-a-technical-guide-to-its-structure-properties-and-anticancer-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.